

"crystal structure analysis of 4-Formyl-2-methoxyphenyl cyclohexanecarboxylate"

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Compound of Interest

Compound Name: 4-Formyl-2-methoxyphenyl
cyclohexanecarboxylate

CAS No.: 588674-77-5

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An In-Depth Technical Guide to the Crystal Structure Analysis of **4-Formyl-2-methoxyphenyl cyclohexanecarboxylate**

Authored by a Senior Application Scientist

This guide provides a comprehensive, technically-focused walkthrough for the single-crystal X-ray diffraction (SC-XRD) analysis of **4-Formyl-2-methoxyphenyl cyclohexanecarboxylate**, a vanillin derivative. Tailored for researchers, scientists, and professionals in drug development, this document moves beyond a simple recitation of protocols. It delves into the rationale behind key experimental decisions, emphasizes the principles of data integrity, and is grounded in authoritative crystallographic standards.

Introduction: The Significance of Solid-State Structural Elucidation

4-Formyl-2-methoxyphenyl cyclohexanecarboxylate is a derivative of vanillin, a compound renowned for its wide range of biological activities, including antioxidant, anti-inflammatory, and

anticancer properties.[1][2][3] The addition of a cyclohexanecarboxylate group modifies the lipophilicity and steric profile of the parent vanillin molecule, potentially influencing its pharmacokinetic and pharmacodynamic properties. Understanding the precise three-dimensional arrangement of this molecule in the solid state is paramount. Crystal structure analysis provides definitive insights into:

- **Molecular Conformation:** The exact geometry, bond lengths, and angles of the molecule, free from the ambiguities of solution-state dynamics.
- **Intermolecular Interactions:** The non-covalent forces (e.g., hydrogen bonds, van der Waals forces) that govern how molecules pack together in a crystal lattice.
- **Solid-State Properties:** Polymorphism, stability, and solubility, which are critical parameters in pharmaceutical development.

This guide will detail the complete workflow, from obtaining a high-quality single crystal to the final analysis and validation of the crystal structure, presenting a robust methodology applicable to similar small organic molecules.

Part I: From Powder to Diffractable Single Crystal

The success of a single-crystal X-ray diffraction experiment is entirely dependent on the quality of the crystal.[4] For a novel compound like **4-Formyl-2-methoxyphenyl cyclohexanecarboxylate**, obtaining a suitable crystal is the first and most critical challenge.

Causality in Solvent Selection and Crystallization Technique

The goal is to achieve slow crystal growth, which allows molecules to arrange themselves into a well-ordered lattice. Rapid precipitation leads to amorphous solids or poorly diffracting microcrystals.[4]

Experimental Protocol: Screening for Crystallization Conditions

- **Solubility Screening:** Begin by assessing the solubility of the compound (typically 10-20 mg) in a range of solvents with varying polarities (e.g., hexane, ethyl acetate, dichloromethane, acetone, methanol, water).

- Method Selection: Based on the solubility profile, select an appropriate crystallization method.
 - Slow Evaporation: Ideal for compounds that are moderately soluble. Dissolve the compound in a suitable solvent to near-saturation in a vial covered with a perforated film (e.g., Parafilm) to slow the rate of evaporation.
 - Vapor Diffusion (Liquid-Liquid): A highly effective method. Dissolve the compound in a small amount of a "good" solvent (in which it is readily soluble). Place this solution in a small, open vial, and then place the vial inside a larger, sealed jar containing a "poor" solvent (in which the compound is sparingly soluble). The poor solvent's vapor will slowly diffuse into the good solvent, reducing the compound's solubility and promoting slow crystallization.
 - Cooling: For compounds whose solubility is highly temperature-dependent. Prepare a saturated solution at an elevated temperature and allow it to cool slowly to room temperature, or subsequently, in a refrigerator or freezer. The cooling rate should be controlled to prevent rapid precipitation.

The choice of method is dictated by the compound's thermodynamic properties. For **4-Formyl-2-methoxyphenyl cyclohexanecarboxylate**, a molecule of moderate polarity, a combination of a moderately polar solvent like ethyl acetate diffusing into a non-polar solvent like hexane would be a logical starting point for vapor diffusion.

Part II: Single-Crystal X-ray Diffraction (SC-XRD)

Data Acquisition

SC-XRD is the definitive method for determining the atomic arrangement within a crystal.^[5] The technique relies on the diffraction of X-rays by the electron clouds of the atoms in the crystal lattice.

The SC-XRD Workflow: A Self-Validating System

The modern automated diffractometer workflow is designed to be a self-validating system, with checks at each stage to ensure data quality.



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Caption: The sequential workflow for SC-XRD data acquisition.

Step-by-Step Protocol for Data Collection:

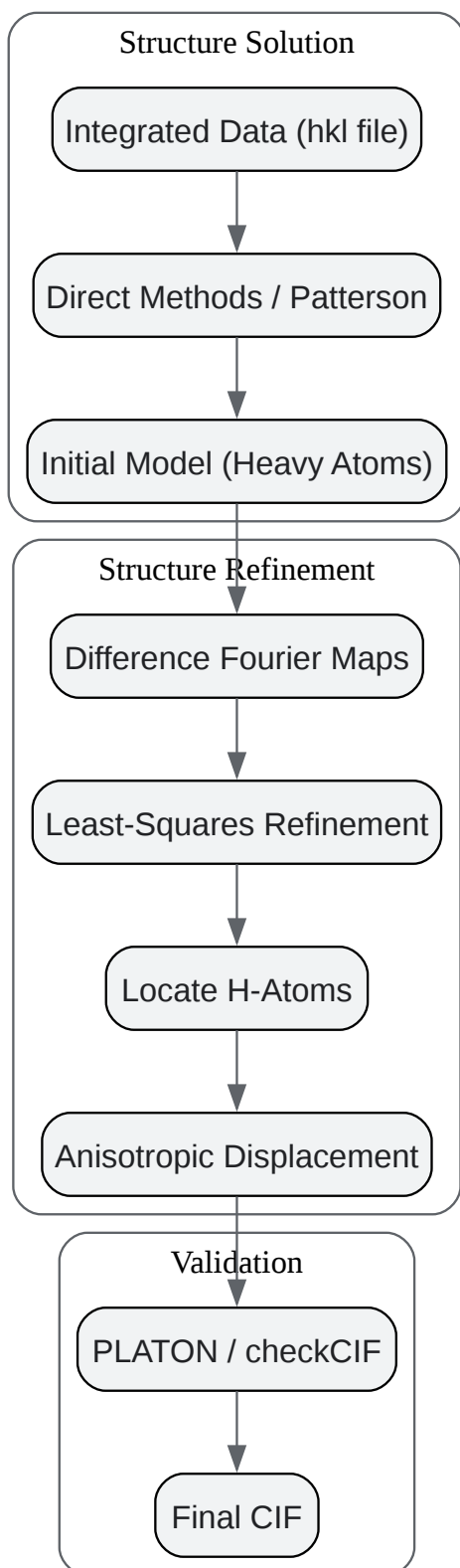
- **Crystal Mounting:** A suitable crystal (ideally 0.1-0.3 mm in all dimensions, transparent, and without visible fractures) is selected under a microscope and mounted on a goniometer head.^[4]
- **Unit Cell Determination:** The crystal is exposed to the X-ray beam, and a series of initial diffraction images are collected. Automated software indexes these reflections to determine the dimensions and angles of the unit cell—the basic repeating block of the crystal lattice. This step provides the first indication of crystal quality. A clean, well-defined diffraction pattern is essential.
- **Data Collection Strategy:** Based on the determined crystal system and unit cell, the software calculates an optimal strategy to collect a complete and redundant set of diffraction data. This involves rotating the crystal through a series of angles while continuously collecting diffraction images.
- **Data Integration:** The raw image files are processed to measure the intensity of each diffraction spot (reflection). This process converts the 2D images into a list of reflections, each with its unique Miller indices (h,k,l) and intensity.
- **Scaling and Absorption Correction:** The intensities are scaled to account for variations in X-ray beam intensity and detector response. An absorption correction is applied to account for the absorption of X-rays by the crystal itself.

Part III: Structure Solution, Refinement, and Validation

This phase transforms the collected diffraction data into a chemically meaningful molecular model.

From Patterson Maps to a Refined Model

The intensities of the diffraction spots are related to the electron density within the crystal. The process of structure solution is essentially solving the "phase problem"—retrieving the phase information that is lost during the diffraction experiment.



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